

Application Notes and Protocols for PIK-294 in In Vitro Assays

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Compound of Interest

Compound Name: *Pik-294*
CAS No.: 900185-02-6
Cat. No.: B1684647

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Introduction

PIK-294 is a potent and highly selective inhibitor of the phosphoinositide 3-kinase (PI3K) p110 δ isoform, with an IC₅₀ of 10 nM. It exhibits significant selectivity over other Class I PI3K isoforms, with IC₅₀ values of 10 μ M for p110 α , 0.49 μ M for p110 β , and 0.16 μ M for p110 γ . This selectivity makes **PIK-294** a valuable tool for investigating the specific roles of p110 δ in various cellular processes, including cell signaling, proliferation, migration, and survival. The PI3K/Akt/mTOR pathway is a critical signaling cascade that is frequently dysregulated in cancer and inflammatory diseases, making it a key target for drug discovery.

These application notes provide recommended concentrations of **PIK-294** for various in vitro assays, along with detailed protocols for key experiments to guide researchers in their studies.

Data Presentation: Recommended PIK-294 Concentrations

The optimal concentration of **PIK-294** will vary depending on the cell type, assay duration, and specific research question. The following table summarizes recommended concentration ranges based on published data and typical experimental conditions. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

Assay Type	Cell Type	Concentration Range	Incubation Time	Notes
Kinase Assay	Purified p110 δ	1 nM - 100 nM	20 minutes	The IC ₅₀ for p110 δ is 10 nM. A range of concentrations around the IC ₅₀ should be tested.
Neutrophil Migration/Chemotaxis	Primary Human Neutrophils	1 μ M - 10 μ M	30 minutes pre-incubation	Significant inhibition of CXCL8-induced migration has been observed in this range.
Akt Phosphorylation Inhibition (Western Blot)	Primary Human Neutrophils	10 μ M	2 minutes pre-treatment	Effective for reducing Akt phosphorylation. A time course and dose-response are recommended.
Cell Viability/Proliferation (e.g., MTT, CCK-8)	Various Cancer Cell Lines	100 nM - 50 μ M	24 - 72 hours	IC ₅₀ values can vary widely between cell lines. A broad concentration range is recommended for initial screening.

Neutrophil-Sperm Interaction Inhibition	Bovine Neutrophils and Sperm	≤ 10 nM	Not specified	PIK-294 was shown to be highly potent in this specific assay. ^[1]
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Signaling Pathway

The following diagram illustrates the PI3K/Akt/mTOR signaling pathway and the point of inhibition by **PIK-294**.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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